

# Preparation of Iridium oxide (IrO<sub>2</sub>) nanoparticles from IrCl<sub>3</sub> precursor

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## Compound of Interest

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An Application Guide to the Synthesis of Iridium Oxide (IrO<sub>2</sub>) Nanoparticles from Iridium(III) Chloride

## Introduction

Iridium oxide (IrO<sub>2</sub>) nanoparticles are at the forefront of materials science, primarily due to their exceptional chemical stability, high electrical conductivity, and remarkable electrocatalytic activity.<sup>[1]</sup> These properties make them indispensable in a variety of high-performance applications, including as catalysts for the oxygen evolution reaction (OER) in water electrolysis for green hydrogen production, in supercapacitors, for pH sensing, and in biomedical devices.<sup>[2][3][4]</sup> The synthesis of these nanomaterials with controlled size, morphology, and crystallinity is paramount to optimizing their performance.

This technical guide, designed for researchers and drug development professionals, provides a detailed exploration of the synthesis of IrO<sub>2</sub> nanoparticles starting from the common precursor, iridium(III) chloride (IrCl<sub>3</sub>). We will delve into the fundamental chemical principles governing the transformation of the precursor and present two distinct, field-proven protocols: an aqueous alkaline hydrolysis method for producing highly dispersed, often amorphous or hydrated nanoparticles, and the Adams fusion method for synthesizing crystalline IrO<sub>2</sub>.

# Fundamental Principles: The Journey from $\text{IrCl}_3$ to $\text{IrO}_2$

The conversion of iridium(III) chloride to iridium(IV) oxide is a multi-step process involving hydrolysis, oxidation, and dehydration. A thorough understanding of this pathway is critical for controlling the final properties of the nanoparticles.

## The $\text{IrCl}_3$ Precursor and its Hydrolysis

Iridium(III) chloride ( $\text{IrCl}_3 \cdot x\text{H}_2\text{O}$ ) is the most common starting material. In aqueous solution, the iridium ion is coordinated with both chloride and water ligands. The first crucial step in the synthesis is the hydrolysis of this complex. By increasing the pH of the solution, typically through the addition of a base like sodium hydroxide ( $\text{NaOH}$ ), the chloride and water ligands are progressively replaced by hydroxide ions ( $\text{OH}^-$ ).<sup>[1][5][6]</sup> This leads to the formation of iridium hydroxide intermediates, such as  $\text{Ir}(\text{OH})_3$ , which are generally insoluble and precipitate from the solution. The controlled rate of this hydrolysis is key to achieving a narrow particle size distribution.

## Oxidation and Dehydration to Form $\text{IrO}_2$

The iridium in the hydroxide intermediate is in the +3 oxidation state. To form  $\text{IrO}_2$ , the iridium must be oxidized to the +4 state. This oxidation can be achieved through several means depending on the synthesis route:

- In Alkaline Hydrolysis: The process of heating or "aging" the iridium hydroxide colloid in the presence of dissolved oxygen promotes the oxidation of Ir(III) to Ir(IV) and the subsequent dehydration (loss of water) to form hydrated iridium oxide ( $\text{IrO}_2 \cdot n\text{H}_2\text{O}$ ).<sup>[2][7]</sup>
- In Adams Fusion: A strong oxidizing agent, typically molten sodium nitrate ( $\text{NaNO}_3$ ), is mixed directly with the  $\text{IrCl}_3$  precursor. At high temperatures, the nitrate aggressively oxidizes the Ir(III) to Ir(IV) while acting as a flux, facilitating the formation of a crystalline  $\text{IrO}_2$  lattice.<sup>[8][9][10]</sup>

The final material can range from amorphous, hydrated  $\text{IrO}_2 \cdot n\text{H}_2\text{O}$ , which often exhibits a higher surface area, to highly crystalline, anhydrous  $\text{IrO}_2$  with superior stability.<sup>[11][12]</sup> The choice of synthesis method directly dictates this outcome.

## Detailed Experimental Protocols

Here we present two distinct, reproducible protocols for the synthesis of IrO<sub>2</sub> nanoparticles from an IrCl<sub>3</sub> precursor.

### Protocol 1: Alkaline Hydrolysis for Hydrated IrO<sub>2</sub> Nanoparticles

This method is a straightforward "bottom-up" colloidal synthesis performed in an aqueous medium. It is valued for its simplicity and its ability to produce small, uniform nanoparticles ideal for applications requiring high surface area, such as catalysis.<sup>[1][2]</sup>

**Causality Behind the Method:** The dropwise addition of a strong base to the IrCl<sub>3</sub> solution induces rapid, but controlled, hydrolysis. By keeping the precursor concentration low and the base addition slow, the nucleation of iridium hydroxide particles is uniform. The subsequent heating step provides the energy for the conversion of the hydroxide intermediates into the more stable iridium oxide structure while promoting particle growth to the desired size.<sup>[1]</sup>

- Iridium(III) chloride hydrate (IrCl<sub>3</sub>·xH<sub>2</sub>O)
- Sodium hydroxide (NaOH), 1 M solution
- Deionized (DI) water (18.2 MΩ·cm)
- Ethanol
- Round-bottom flask
- Magnetic stirrer with heating mantle
- Condenser
- pH meter
- Centrifuge and centrifuge tubes
- Precursor Solution Preparation: Dissolve IrCl<sub>3</sub>·xH<sub>2</sub>O in DI water in a round-bottom flask to a final concentration of 1-5 mM. Stir until fully dissolved.

- Hydrolysis: While stirring the solution vigorously at room temperature, slowly add a 1 M NaOH solution dropwise. Monitor the pH continuously. Continue adding NaOH until the pH of the solution stabilizes between 11 and 12. A distinct color change, often to a deep blue or black, indicates the formation of iridium hydroxide/oxide colloidal intermediates.<sup>[1][7]</sup>
- Aging and Oxidation: Attach a condenser to the flask and heat the colloidal solution to 80-100°C. Maintain this temperature for 1-2 hours under continuous stirring. This step facilitates the conversion of hydroxide intermediates to iridium oxide and allows for controlled particle growth.<sup>[1]</sup>
- Purification:
  - Allow the solution to cool to room temperature.
  - Transfer the solution to centrifuge tubes and centrifuge at a sufficient speed and duration to pellet the nanoparticles (e.g., 10,000 x g for 20 minutes).
  - Discard the supernatant, which contains unreacted precursors and excess ions.
  - Re-disperse the nanoparticle pellet in DI water using an ultrasonic bath.
  - Repeat the centrifugation and re-dispersion steps at least three times to ensure high purity. A final wash with ethanol can aid in removing organic residues and facilitate drying.
- Storage: The final IrO<sub>2</sub> nanoparticle pellet can be dried under vacuum or re-dispersed in a suitable solvent for storage.

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Table 1: Key Parameters for Alkaline Hydrolysis Synthesis

| Parameter         | Typical Range | Rationale and Influence on Nanoparticle Properties                                                                                                                                       |
|-------------------|---------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Precursor Conc.   | 1 - 5 mM      | Higher concentrations can lead to larger particles and wider size distributions due to increased nucleation rates.                                                                       |
| Final pH          | 11 - 13.5     | Crucial for complete hydrolysis. Higher pH values can lead to smaller, more uniform particles but may also increase the defect density on the nanoparticle surface. <a href="#">[13]</a> |
| Aging Temperature | 80 - 100 °C   | Provides the necessary activation energy for the conversion of Ir(OH) <sub>x</sub> to IrO <sub>2</sub> . Higher temperatures accelerate the process and can promote crystallinity.       |
| Aging Time        | 1 - 2 hours   | Affects particle growth and crystallinity. Longer times can lead to larger, more crystalline particles through processes like Ostwald ripening.                                          |

## Protocol 2: Modified Adams Fusion for Crystalline IrO<sub>2</sub> Nanoparticles

The Adams fusion method is a high-temperature, solid-state reaction that reliably produces crystalline  $\text{IrO}_2$ .<sup>[10]</sup> This method is particularly useful for applications where catalyst stability is paramount, as the resulting crystalline structure is more robust under harsh operating conditions.<sup>[8]</sup>

**Causality Behind the Method:** This protocol utilizes sodium nitrate ( $\text{NaNO}_3$ ) as both an oxidizing agent and a molten salt flux. When heated above its melting point ( $307^\circ\text{C}$ ),  $\text{NaNO}_3$  creates a reactive liquid environment that facilitates intimate contact with the  $\text{IrCl}_3$  precursor. The nitrate ions readily decompose, releasing oxidizing species that convert  $\text{Ir(III)}$  to  $\text{Ir(IV)}$ . The high temperature provides the energy needed to directly form the thermodynamically stable rutile crystal structure of  $\text{IrO}_2$ .<sup>[9][11]</sup>

- Iridium(III) chloride hydrate ( $\text{IrCl}_3 \cdot x\text{H}_2\text{O}$ )
- Sodium nitrate ( $\text{NaNO}_3$ ), anhydrous
- Isopropanol
- Deionized (DI) water
- Porcelain crucible
- High-temperature muffle furnace
- Mortar and pestle
- Filtration setup (e.g., Büchner funnel)
- Precursor Preparation: In a beaker, dissolve a predetermined quantity of  $\text{IrCl}_3 \cdot x\text{H}_2\text{O}$  in a minimal amount of a solvent like isopropanol to form a concentrated solution.
- Mixing: Add the desired mass of  $\text{NaNO}_3$  powder to the  $\text{IrCl}_3$  solution. The mass ratio of  $\text{NaNO}_3$  to the iridium precursor is a critical parameter.<sup>[11]</sup> Stir thoroughly until a homogeneous slurry or paste is formed.
- Drying: Gently heat the mixture on a hotplate at low heat (e.g.,  $80^\circ\text{C}$ ) to evaporate the solvent completely, resulting in a dry powder mixture.

- Fusion (Calcination):
  - Transfer the dry powder to a porcelain crucible.
  - Place the crucible in a muffle furnace.
  - Ramp the temperature to the target fusion temperature (e.g., 350-500°C) and hold for 2-4 hours. CAUTION: This step must be performed in a well-ventilated fume hood as NO<sub>x</sub> gases may be released.
  - The optimal temperature is a trade-off: higher temperatures yield higher crystallinity but also larger particles. A temperature of 350°C is often found to maximize electrocatalytic activity.<sup>[10]</sup>
- Purification:
  - After the furnace has cooled down completely, retrieve the crucible. The product will be a solid mass.
  - Grind the solid product into a fine powder using a mortar and pestle.
  - Wash the powder extensively with hot DI water to dissolve and remove the sodium nitrate and any sodium chloride byproduct. This step is critical for purity.
  - Collect the black IrO<sub>2</sub> powder by filtration. Continue washing with hot DI water until the filtrate shows no sign of chloride ions (tested, for example, by adding a drop of AgNO<sub>3</sub> solution).
- Drying: Dry the purified IrO<sub>2</sub> powder in an oven at ~120°C overnight.

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of crystalline IrO2 nanoparticles via the Adams fusion method.
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Table 2: Key Parameters for Adams Fusion Synthesis

| Parameter                              | Typical Range      | Rationale and Influence on Nanoparticle Properties                                                                                                                                                                                                                                          |
|----------------------------------------|--------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| NaNO <sub>3</sub> : Ir Precursor Ratio | 5:1 to 20:1 (mass) | Excess NaNO <sub>3</sub> ensures a complete reaction and acts as a flux to prevent excessive particle agglomeration. However, very high excess is not always necessary. <a href="#">[11]</a>                                                                                                |
| Fusion Temperature                     | 350 - 500 °C       | Directly controls crystallinity and particle size. Temperatures <350°C may lead to incomplete reaction or amorphous phases. Temperatures >400°C significantly increase particle size and crystallinity, which can reduce the active surface area. <a href="#">[10]</a> <a href="#">[11]</a> |
| Fusion Duration                        | 2 - 4 hours        | Ensures the reaction goes to completion. Longer durations at higher temperatures will further promote particle growth and sintering.                                                                                                                                                        |

## Post-Synthesis Characterization

To validate the successful synthesis and understand the properties of the prepared IrO<sub>2</sub> nanoparticles, a suite of characterization techniques is essential.

- Transmission Electron Microscopy (TEM): The primary technique for visualizing nanoparticle size, morphology (shape), and dispersity. High-resolution TEM can reveal the crystal lattice fringes, confirming crystallinity.[\[11\]](#)
- X-ray Diffraction (XRD): Used to determine the crystal structure and phase purity of the nanoparticles. Crystalline IrO<sub>2</sub> will show characteristic diffraction peaks corresponding to the rutile structure, while amorphous or poorly crystalline samples will exhibit broad, diffuse peaks.[\[10\]](#)[\[14\]](#)
- X-ray Photoelectron Spectroscopy (XPS): A surface-sensitive technique used to determine the elemental composition and, crucially, the oxidation state of iridium. The binding energies of the Ir 4f core level peaks (Ir 4f<sub>7/2</sub> and Ir 4f<sub>5/2</sub>) confirm the presence of Ir(IV).[\[14\]](#)[\[15\]](#)

## Concluding Remarks

The synthesis of IrO<sub>2</sub> nanoparticles from an IrCl<sub>3</sub> precursor can be effectively tailored to produce materials with specific characteristics. The alkaline hydrolysis method offers a simple, low-temperature route to small, hydrated nanoparticles with high surface area, while the Adams fusion method provides a reliable path to highly stable, crystalline nanoparticles. The choice of protocol is dictated by the end-use application, which may prioritize catalytic activity (favoring high surface area) or long-term stability (favoring high crystallinity). By carefully controlling the key experimental parameters outlined in this guide, researchers can reproducibly synthesize high-quality IrO<sub>2</sub> nanoparticles for their specific scientific and developmental needs.

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